

A Comprehensive Technical Guide to Black Nickel Oxide Powder for Research Applications

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Compound of Interest

Compound Name: Nickel oxide, black

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This technical guide provides an in-depth overview of black nickel oxide (NiO) powder, a material of significant interest in various research fields due to its unique electronic, catalytic, and magnetic properties. This document outlines the key physicochemical specifications of research-grade black nickel oxide, detailed experimental protocols for its synthesis and characterization, and visual representations of its application mechanisms.

Core Specifications of Research-Grade Black Nickel Oxide Powder

The properties of black nickel oxide powder can vary depending on the synthesis method. However, for research applications, certain key specifications are critical for ensuring reproducibility and performance. These are summarized below.

Table 1: Chemical Properties

Property	Specification	Notes
Chemical Formula	NiO (non-stoichiometric)	Often contains a slight excess of oxygen, contributing to its black color and p-type semiconductor properties. May also be represented as Ni ₂ O ₃ in some contexts.[1]
Purity	≥ 99%	Research-grade purity is typically high, with specific trace metal content being a key consideration for catalytic and electronic applications.
Nickel (Ni) Content	~75-77%	The percentage of nickel by weight.
Impurities	Common impurities that can affect performance are listed below.	
Cobalt (Co)	≤ 0.20%	Can influence magnetic and electronic properties.
Iron (Fe)	≤ 0.05%	Can act as a catalyst or poison in certain reactions.
Copper (Cu)	≤ 0.005%	Can affect electronic conductivity.
Sulfur (S)	≤ 0.15%	Can be detrimental in high-temperature applications.
Chloride (Cl)	≤ 0.01%	Can be corrosive and interfere with electrochemical processes.

Table 2: Physical Properties

Property	Specification Range	Method of Measurement
Appearance	Fine black or grayish-black powder	Visual Inspection
Particle Size (D50)	1 - 10 μm (for micro-powder)	Laser Diffraction
20 - 100 nm (for nano-powder)	TEM/SEM	
Morphology	Spherical, quasi-spherical, or flake-like	SEM/TEM
Crystallite Size	10 - 50 nm	XRD (Scherrer equation)
Crystal Structure	Face-centered cubic (FCC)	XRD
Specific Surface Area (BET)	10 - 100 m^2/g	Nitrogen Adsorption (BET method) [2]
Density	$\sim 6.67 \text{ g/cm}^3$	Pycnometry
Melting Point	$\sim 1955 \text{ }^\circ\text{C}$	Thermal Analysis
Solubility	Insoluble in water; soluble in acids	Wet Chemistry

Experimental Protocols

Detailed and consistent experimental protocols are crucial for the synthesis and characterization of black nickel oxide powder to ensure reproducible results.

Synthesis Methodologies

Several methods are employed for the synthesis of black nickel oxide nanoparticles, each offering control over particle size, morphology, and purity.

This method allows for the formation of a homogenous gel that, upon calcination, yields nanoparticles with a narrow size distribution.

Protocol:

- **Precursor Solution Preparation:** Dissolve nickel (II) nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) in a solvent mixture of deionized water and ethanol.[3]
- **Chelating Agent Addition:** Add a chelating agent, such as citric acid, to the precursor solution with continuous stirring. The molar ratio of citric acid to nickel nitrate is typically 1:1.
- **Gel Formation:** Adjust the pH of the solution to ~9 by the dropwise addition of an ammonium hydroxide solution. Heat the solution to 70-80°C while stirring until a viscous gel is formed.[4]
- **Drying:** Dry the gel in an oven at 100-120°C for 12-24 hours to remove the solvent.
- **Calcination:** Calcine the dried gel in a muffle furnace at a temperature between 400°C and 600°C for 2-4 hours in an air atmosphere. The green precursor will turn into a black powder of NiO nanoparticles.[3]

This technique involves a chemical reaction in an aqueous solution above the boiling point of water in a sealed vessel, leading to the formation of crystalline nanoparticles.

Protocol:

- **Precursor Solution:** Prepare an aqueous solution of a nickel salt, such as nickel (II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$).[5]
- **Precipitating Agent:** In a separate vessel, prepare an aqueous solution of a precipitating agent, like sodium hydroxide (NaOH) or hexamethylenetetramine.
- **Reaction Mixture:** Slowly add the precipitating agent to the nickel salt solution under vigorous stirring to form a precipitate.
- **Hydrothermal Treatment:** Transfer the resulting suspension into a Teflon-lined stainless-steel autoclave. Seal the autoclave and heat it to a temperature between 150°C and 200°C for a duration of 2 to 12 hours.[6][7]
- **Product Recovery:** After the autoclave has cooled to room temperature, collect the precipitate by centrifugation or filtration.

- **Washing and Drying:** Wash the collected powder several times with deionized water and ethanol to remove any unreacted precursors and byproducts. Dry the final product in an oven at 60-80°C.[6]

A simple and scalable method where a precipitating agent is added to a nickel salt solution to form an insoluble nickel hydroxide precursor, which is then calcined.

Protocol:

- **Precursor Solution:** Dissolve a nickel salt like nickel (II) nitrate hexahydrate in deionized water.[8]
- **Precipitation:** Slowly add a solution of a precipitating agent, such as sodium hydroxide (NaOH) or ammonium hydroxide (NH₄OH), to the nickel salt solution under constant stirring until the pH reaches a value between 10 and 12.[8][9] A light green precipitate of nickel hydroxide (Ni(OH)₂) will form.
- **Aging:** Age the precipitate in the mother liquor for a few hours to ensure complete precipitation and particle growth.
- **Washing:** Separate the precipitate by filtration or centrifugation and wash it repeatedly with deionized water to remove residual ions.
- **Drying:** Dry the nickel hydroxide precursor in an oven at 80-100°C.
- **Calcination:** Calcine the dried Ni(OH)₂ powder in a furnace at 300-500°C for 2-4 hours to yield black nickel oxide nanoparticles.[9]

Characterization Techniques

Accurate characterization is essential to confirm the desired properties of the synthesized black nickel oxide powder.

Used to determine the crystal structure, phase purity, and average crystallite size of the powder.

Protocol:

- **Sample Preparation:** A small amount of the black nickel oxide powder is finely ground and mounted on a sample holder.
- **Instrument Setup:** A diffractometer with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$) is typically used. Set the operating voltage and current to standard values (e.g., 40 kV and 40 mA).
- **Data Collection:** Scan the sample over a 2θ range of 20° to 80° with a step size of 0.02° and a scan speed of $1\text{-}2^\circ/\text{minute}$.
- **Data Analysis:** Identify the diffraction peaks and compare them with the standard JCPDS (Joint Committee on Powder Diffraction Standards) card for NiO (e.g., JCPDS card no. 47-1049) to confirm the face-centered cubic structure. Calculate the average crystallite size using the Scherrer equation: $D = (K\lambda) / (\beta \cos\theta)$, where K is the Scherrer constant (~ 0.9), λ is the X-ray wavelength, β is the full width at half maximum (FWHM) of the diffraction peak, and θ is the Bragg angle.

SEM is used to visualize the surface morphology and particle size distribution, while EDX provides elemental composition.

Protocol:

- **Sample Preparation:** Disperse a small amount of the powder on a carbon tape mounted on an SEM stub. For better conductivity, the sample can be sputter-coated with a thin layer of gold or palladium.
- **SEM Imaging:** Place the stub in the SEM chamber and evacuate to high vacuum. Use an accelerating voltage of 10-20 kV to acquire images at various magnifications to observe the particle shape, size, and agglomeration.
- **EDX Analysis:** Select a representative area of the sample for EDX analysis to determine the elemental composition and confirm the presence of nickel and oxygen, as well as to identify any impurities.

Provides high-resolution images of the nanoparticles, allowing for detailed analysis of their size, shape, and crystal lattice.

Protocol:

- **Sample Preparation:** Disperse the black nickel oxide powder in a solvent like ethanol using ultrasonication to create a dilute suspension. Place a drop of the suspension onto a carbon-coated copper grid and allow the solvent to evaporate completely.
- **TEM Imaging:** Insert the grid into the TEM holder and operate the microscope at a high accelerating voltage (e.g., 200 kV). Acquire bright-field images to observe the morphology and size distribution of the nanoparticles.
- **Selected Area Electron Diffraction (SAED):** Obtain SAED patterns to confirm the crystalline structure of the nanoparticles. The ring patterns can be indexed to the planes of the cubic NiO structure.

Measures the specific surface area of the powder by nitrogen gas adsorption.

Protocol:

- **Degassing:** Weigh an appropriate amount of the powder (typically 100-200 mg) into a sample tube. Degas the sample under vacuum at a temperature of 150-200°C for several hours to remove any adsorbed moisture and contaminants from the surface.[\[10\]](#)
- **Analysis:** After degassing, cool the sample to liquid nitrogen temperature (77 K). Introduce nitrogen gas at various partial pressures and measure the amount of gas adsorbed onto the powder surface.
- **Data Calculation:** Plot the adsorption data according to the BET equation to calculate the specific surface area in m²/g.[\[11\]](#)

A surface-sensitive technique used to determine the elemental composition and chemical oxidation states of the elements on the surface of the powder.

Protocol:

- **Sample Preparation:** Mount a small amount of the powder onto a sample holder using double-sided adhesive tape.
- **Analysis Chamber:** Introduce the sample into the ultra-high vacuum chamber of the XPS instrument.

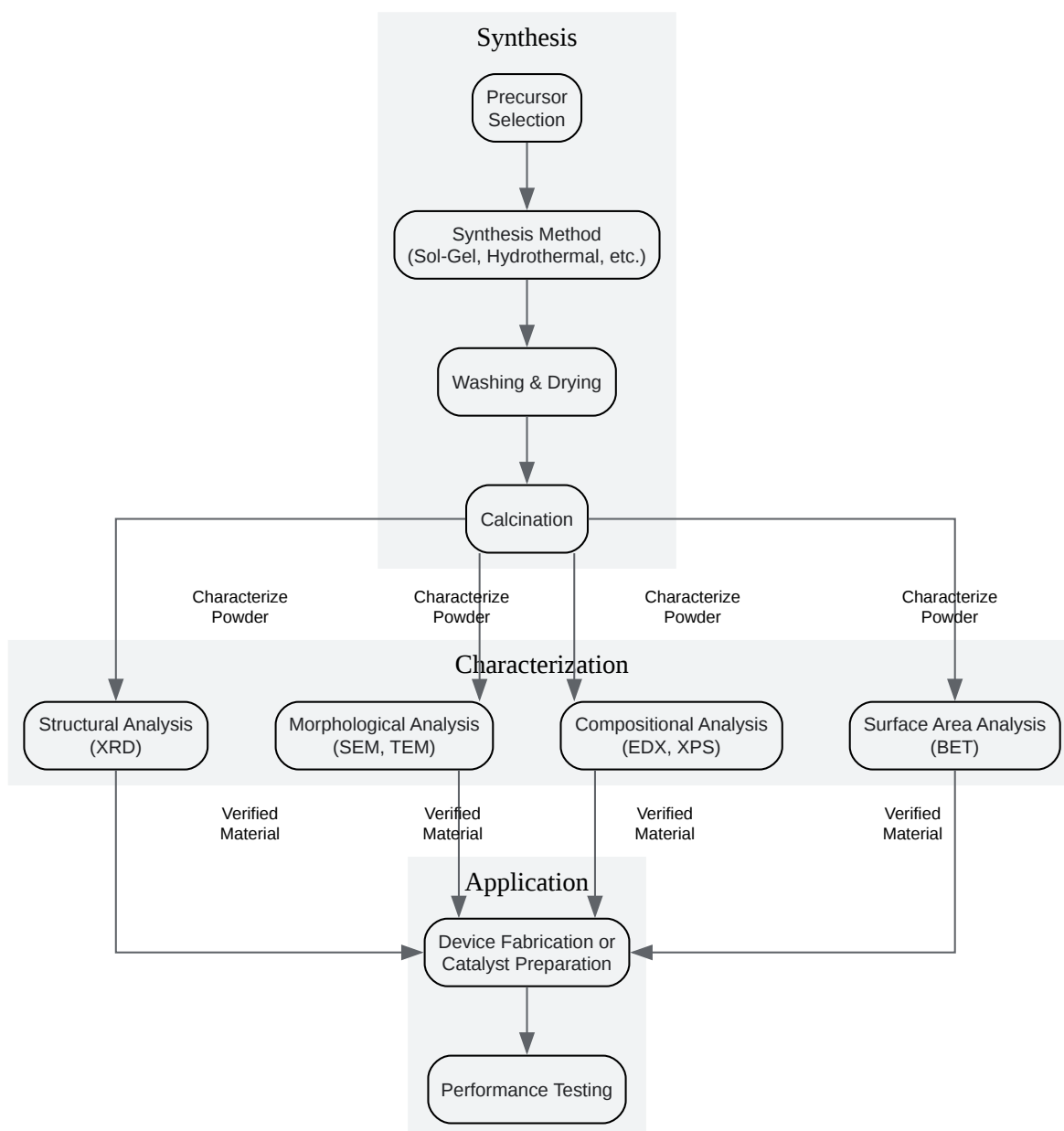
- **Data Acquisition:** Irradiate the sample with a monochromatic X-ray source (e.g., Al K α). Acquire a survey scan to identify all the elements present on the surface. Then, perform high-resolution scans for the Ni 2p and O 1s regions to determine their chemical states.[\[12\]](#)
- **Data Analysis:** Calibrate the binding energy scale with respect to the C 1s peak (284.8 eV). Deconvolute the high-resolution spectra to identify the different oxidation states of nickel (e.g., Ni²⁺ and Ni³⁺) and oxygen species (e.g., lattice oxygen and adsorbed oxygen).[\[13\]](#)

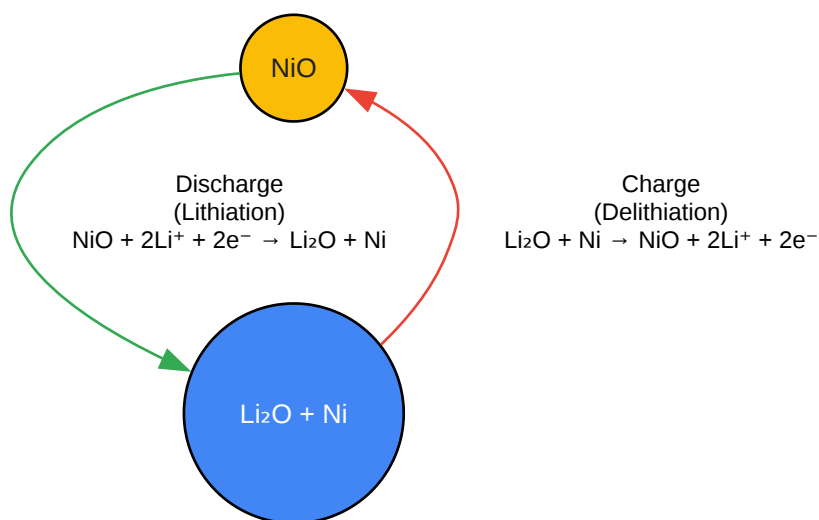
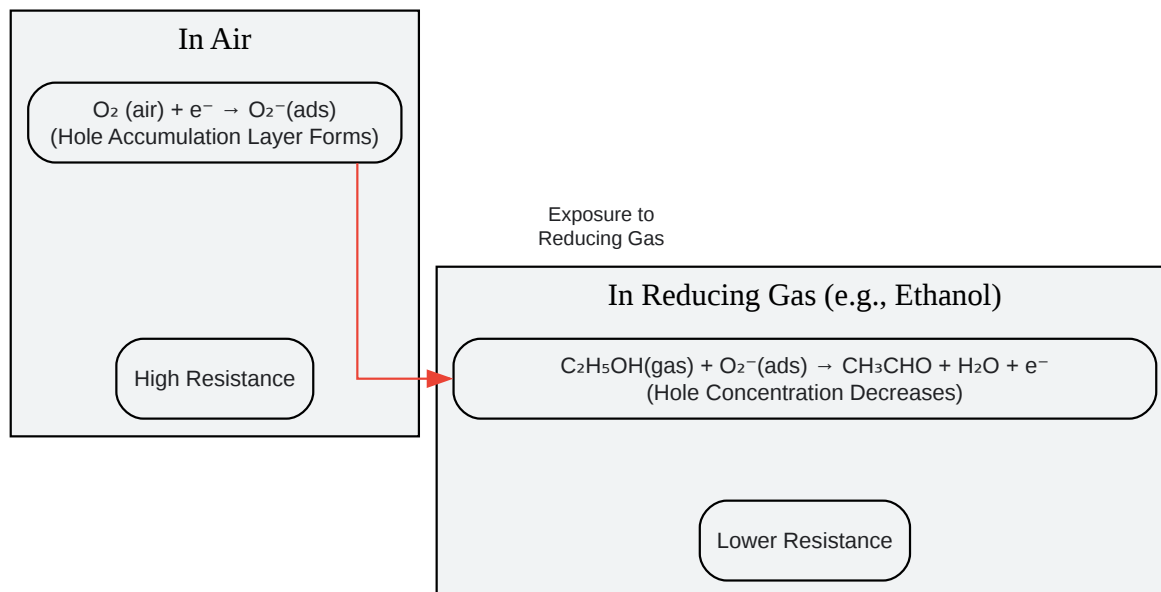
Application Mechanisms and Workflows

Black nickel oxide is a versatile material with applications in catalysis, energy storage, and sensing. The following diagrams illustrate the fundamental principles behind some of these applications.

Synthesis and Characterization Workflow

The general workflow for producing and verifying the properties of black nickel oxide powder for research is a systematic process.





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Black Nickel Oxide Powder for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15703484/docs#a-comprehensive-technical-guide-to-black-nickel-oxide-powder-for-research-applications]

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